

# Application Notes and Protocols for Pfn-dof in Solution-Processed OLED Materials

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## Compound of Interest

Compound Name: *Pfn-dof*

Cat. No.: *B16121752*

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## Introduction

Poly[(9,9-bis(3'-(N,N-dimethylamino)propyl)-2,7-fluorene)-alt-2,7-(9,9-dioctylfluorene)], commonly known as **Pfn-dof**, is a conjugated polymer that has garnered significant attention in the field of organic electronics.[1] Its unique molecular structure, featuring alternating fluorene units with both amine-functionalized and alkyl side chains, imparts advantageous properties for use in solution-processed organic light-emitting diodes (OLEDs).[2][3] **Pfn-dof** is primarily utilized as an electron transport layer (ETL) or an interlayer between the emissive layer and the cathode.[4][5] Its amine side chains can effectively reduce the work function of the cathode, facilitating electron injection and thereby improving device efficiency and lowering the turn-on voltage.[6] Furthermore, its solution processability makes it an attractive material for low-cost, large-area OLED fabrication.[5]

These application notes provide a comprehensive overview of the use of **Pfn-dof** in solution-processed OLEDs, including its synthesis, device fabrication protocols, and performance characteristics.

## Material Properties and Performance Data

**Pfn-dof** is a yellow, fibrous solid that is soluble in various organic solvents, making it suitable for deposition via techniques like spin-coating.<sup>[5]</sup> When incorporated as an ETL in a polymer light-emitting diode (PLED), **Pfn-dof** has been shown to significantly enhance device performance. The following table summarizes the performance of a PLED with a **Pfn-dof** ETL compared to a device with a standard lithium fluoride (LiF) ETL.

Table 1: Performance of Solution-Processed PLEDs with and without a **Pfn-dof** Electron Transport Layer.

| Device Architecture                   | Maximum Luminance (cd/m <sup>2</sup> ) | Maximum Current Efficiency (cd/A) | Maximum External Quantum Efficiency (EQE) (%) |
|---------------------------------------|----------------------------------------|-----------------------------------|-----------------------------------------------|
| ITO/PEDOT:PSS/Emissive Polymer/PFN/Al | 2452                                   | 17.9                              | 1.3                                           |
| ITO/PEDOT:PSS/Emissive Polymer/LiF/Al | 1937                                   | 35.0                              | 2.6                                           |

Data synthesized from a study on a novel linear poly(arylene oxindole) as the emissive layer.<sup>[7]</sup> Note that while the device with LiF showed higher efficiency in this specific architecture, the **Pfn-dof** device exhibited a higher maximum luminance.

## Experimental Protocols

### Synthesis of Pfn-dof via Suzuki Coupling Polymerization

A common method for synthesizing polyfluorene derivatives like **Pfn-dof** is through a palladium-catalyzed Suzuki coupling reaction.<sup>[1][2]</sup> The following is a general protocol for a solution-based synthesis.

Materials:

- 9,9-dioctylfluorene-2,7-diboronic acid bis(1,3-propanediol) ester

- 2,7-dibromo-9,9-bis[3-(dimethylamino)propyl]fluorene
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Tetrahydrofuran (THF), anhydrous
- Degassed deionized water
- Methanol
- Hydrochloric acid (HCl)

#### Procedure:

- In a Schlenk flask, combine equimolar amounts of 9,9-dioctylfluorene-2,7-diboronic acid bis(1,3-propanediol) ester and 2,7-dibromo-9,9-bis[3-(dimethylamino)propyl]fluorene.
- Add  $\text{Pd}(\text{OAc})_2$  (typically 1-2 mol%) as the catalyst and  $\text{K}_2\text{CO}_3$  (an excess, e.g., 8 equivalents) as the base.
- Evacuate the flask and backfill with an inert gas (e.g., argon or nitrogen) three times.
- Add anhydrous THF and degassed deionized water to the flask to create a biphasic system.
- Heat the reaction mixture to reflux (typically around  $80^\circ\text{C}$ ) and stir vigorously for 24-48 hours under an inert atmosphere.<sup>[4]</sup>
- After cooling to room temperature, separate the organic phase.
- Precipitate the polymer by slowly adding the organic phase to a stirred solution of methanol and a small amount of hydrochloric acid.
- Collect the polymer precipitate by filtration, wash with methanol, and dry under vacuum.

Characterization: The resulting polymer can be characterized by Gel Permeation Chromatography (GPC) to determine the molecular weight and polydispersity index (PDI), and

by  $^1\text{H}$  NMR spectroscopy to confirm the chemical structure.

## Fabrication of a Solution-Processed OLED with a Pfn-dof Interlayer

This protocol outlines the fabrication of a multilayer OLED using spin-coating for the deposition of the organic layers, including the **Pfn-dof** ETL.

Materials and Equipment:

- Indium Tin Oxide (ITO)-coated glass substrates
- Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS), filtered
- Emissive polymer (e.g., a blue-emitting polyfluorene derivative) solution in a suitable solvent (e.g., toluene or xylene)
- **Pfn-dof** solution (e.g., 1-5 mg/mL in methanol with a small amount of acetic acid)[5]
- Metal for cathode (e.g., Aluminum)
- Deionized water, acetone, isopropanol
- Nitrogen gas source
- Spin-coater
- Hotplate
- Thermal evaporator
- UV-Ozone or plasma cleaner

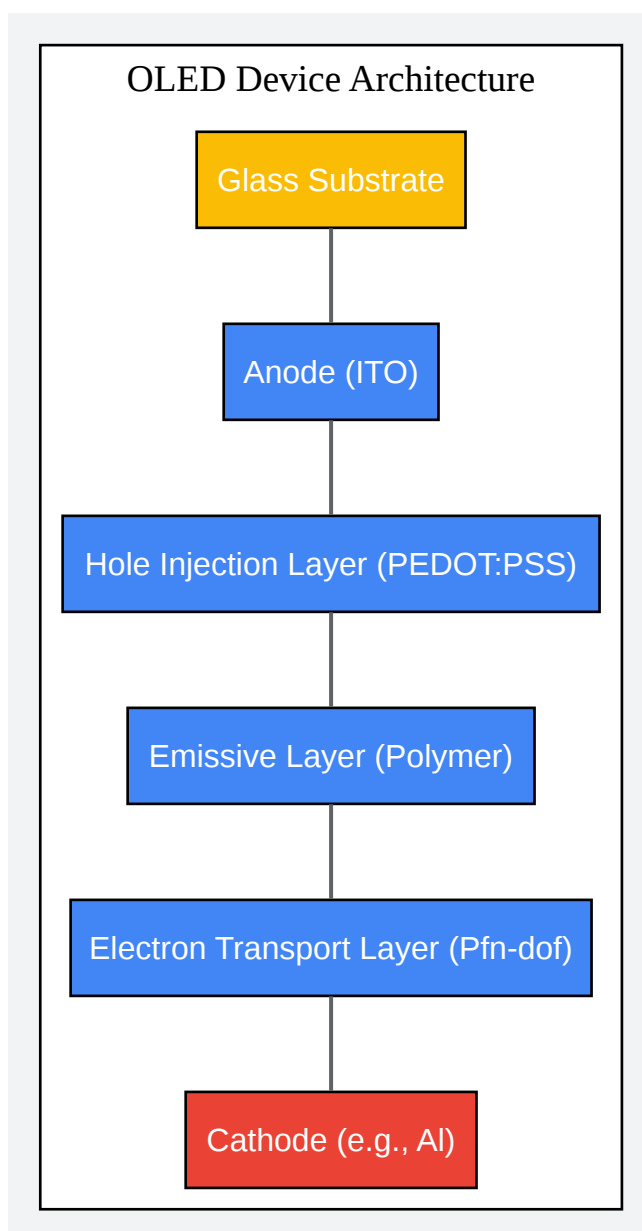
Protocol:

- Substrate Cleaning:

- Sequentially sonicate the ITO-coated glass substrates in deionized water with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a stream of nitrogen gas.
- Treat the substrates with UV-Ozone or oxygen plasma for 5-10 minutes to improve the work function of the ITO and enhance the adhesion of the subsequent layer.<sup>[8][9]</sup>
- Hole Injection Layer (HIL) Deposition:
  - Spin-coat a filtered aqueous solution of PEDOT:PSS onto the cleaned ITO substrates. A typical spin-coating parameter is 4000 rpm for 60 seconds to achieve a thickness of approximately 30-40 nm.
  - Anneal the substrates on a hotplate at 120-150°C for 10-15 minutes in a nitrogen-filled glovebox or in air to remove residual water.
- Emissive Layer (EML) Deposition:
  - Inside a nitrogen-filled glovebox, spin-coat the emissive polymer solution onto the PEDOT:PSS layer. The spin speed and time will depend on the desired thickness and the viscosity of the solution (e.g., 2000 rpm for 60 seconds).
  - Anneal the substrate on a hotplate to remove the solvent (e.g., 110°C for 10 minutes).
- Electron Transport Layer (ETL) Deposition:
  - Prepare a solution of **Pfn-dof** in methanol, often with a small amount of acetic acid to aid solubility.<sup>[5]</sup>
  - Spin-coat the **Pfn-dof** solution onto the emissive layer. A thin layer is typically desired (e.g., 5-10 nm), which can be achieved at higher spin speeds (e.g., 3000-5000 rpm for 30-60 seconds).
  - Anneal the substrate on a hotplate (e.g., 80-100°C for 10 minutes) to remove the solvent.
- Cathode Deposition:

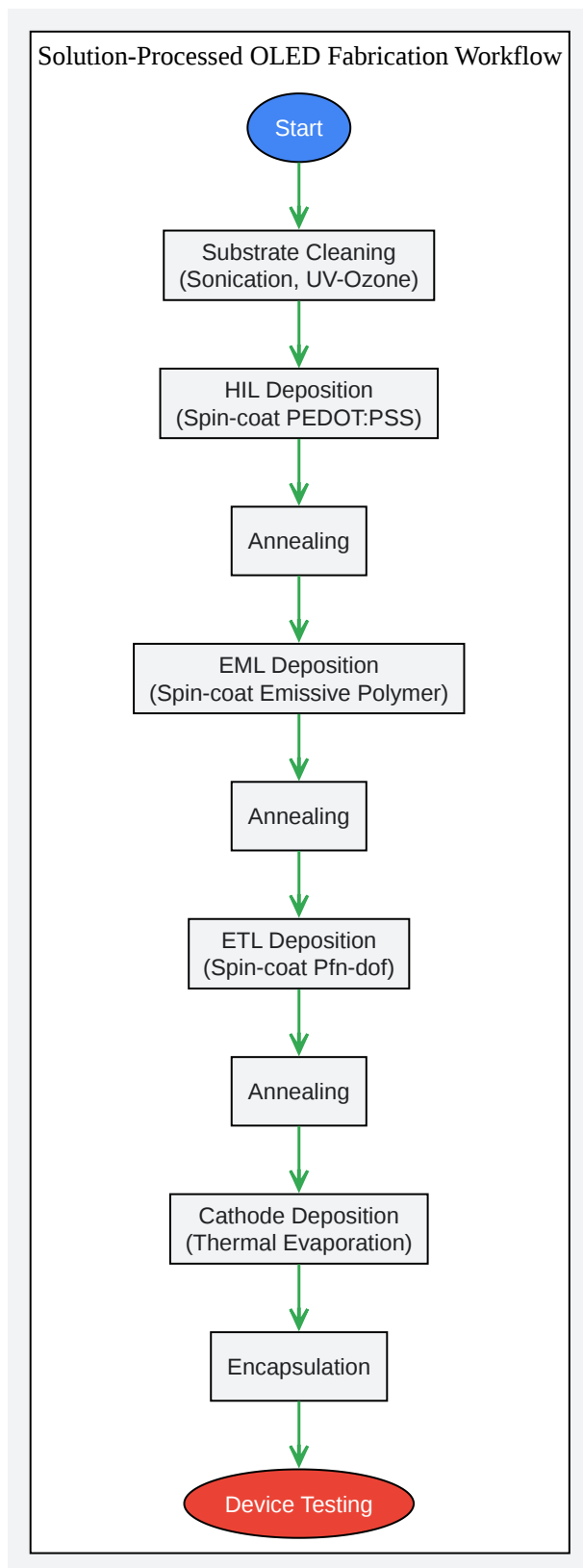
- Transfer the substrates to a high-vacuum thermal evaporator (pressure <  $10^{-6}$  Torr).
- Deposit the metal cathode (e.g., 100 nm of Aluminum) at a controlled rate (e.g., 0.1-0.5 nm/s).
- Encapsulation:
  - To prevent degradation from moisture and oxygen, encapsulate the devices using a UV-curable epoxy and a glass coverslip inside a nitrogen-filled glovebox.

## Visualizations



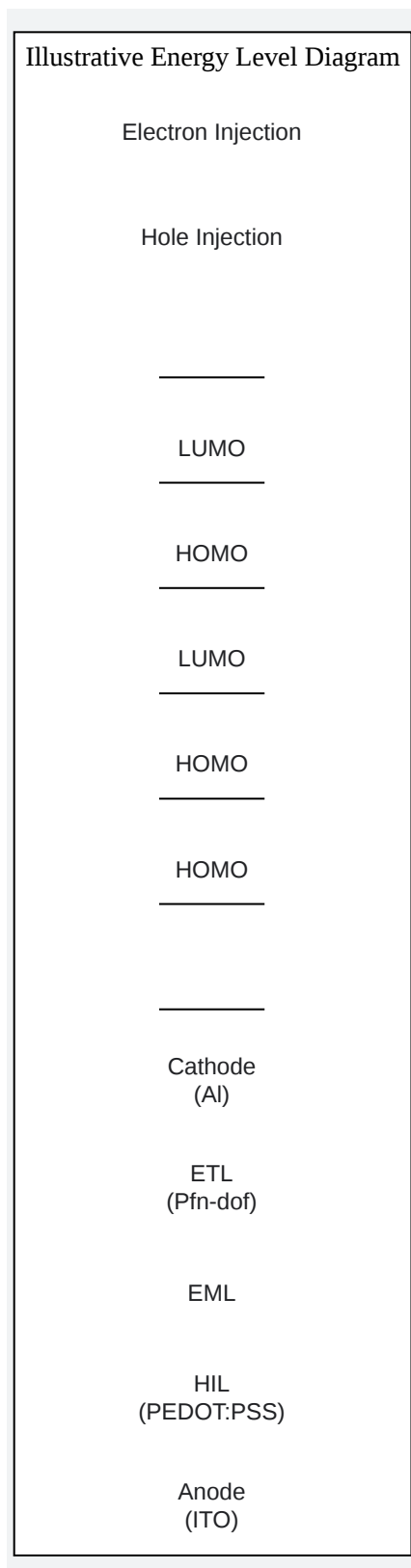
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Caption: A typical multilayer OLED structure incorporating **Pfn-dof**.



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Caption: Workflow for fabricating a solution-processed OLED with **Pfn-dof**.



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